

An In-depth Technical Guide to 3-Ethyl-3-(phenoxymethyl)oxetane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Ethyl-3-(phenoxymethyl)oxetane

CAS No.: 3897-65-2

Cat. No.: B1603539

[Get Quote](#)

CAS Number: 3897-65-2 | Molecular Formula: C₁₂H₁₆O₂ | Molecular Weight: 192.25 g/mol

Authored by: A Senior Application Scientist

Introduction: Unveiling a Versatile Chemical Intermediate

3-Ethyl-3-(phenoxymethyl)oxetane is a distinct, colorless liquid recognized for its pivotal role as a reactive monomer and a versatile building block in advanced chemical synthesis.^[1] Its structure, which marries a strained four-membered oxetane ring with a phenoxy moiety, imparts a unique combination of reactivity and physicochemical properties. This guide offers an in-depth exploration of this compound, targeting researchers, scientists, and drug development professionals. We will delve into its synthesis, spectroscopic signature, polymerization behavior, and burgeoning applications in medicinal chemistry, providing both foundational knowledge and actionable protocols. The high ring strain energy of the oxetane core, comparable to that of cycloaliphatic epoxides, renders it highly susceptible to cationic ring-opening polymerization (CROP), a characteristic that has been extensively leveraged in the development of advanced polymers, coatings, and inks.^[2] Concurrently, the oxetane motif is

gaining significant traction in drug discovery as a valuable bioisostere, capable of modulating critical drug-like properties such as solubility and metabolic stability.[3][4]

Section 1: Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and chemical properties is fundamental to its effective application. The key properties of **3-Ethyl-3-(phenoxymethyl)oxetane** are summarized below.

Physicochemical Properties

Property	Value	Source
CAS Number	3897-65-2	[1][5][6]
Molecular Formula	C ₁₂ H ₁₆ O ₂	[1][5][6]
Molecular Weight	192.25 g/mol	[1][5][6]
Appearance	Colorless transparent liquid	[1]
Boiling Point	~275 °C at 760 mmHg	[1][5]
Density	~1.025 g/mL	[1][5]
Flash Point	~104 °C	[1][5]
Refractive Index	~1.505	[1]
LogP	~2.5	[1][6]
Storage	Inert atmosphere, store in freezer, under -20°C	[5]

Spectroscopic Characterization

While full spectral data sets are often held by commercial suppliers, the structural features of **3-Ethyl-3-(phenoxymethyl)oxetane** allow for a confident prediction of its spectroscopic signature. This analysis is critical for reaction monitoring and quality control.

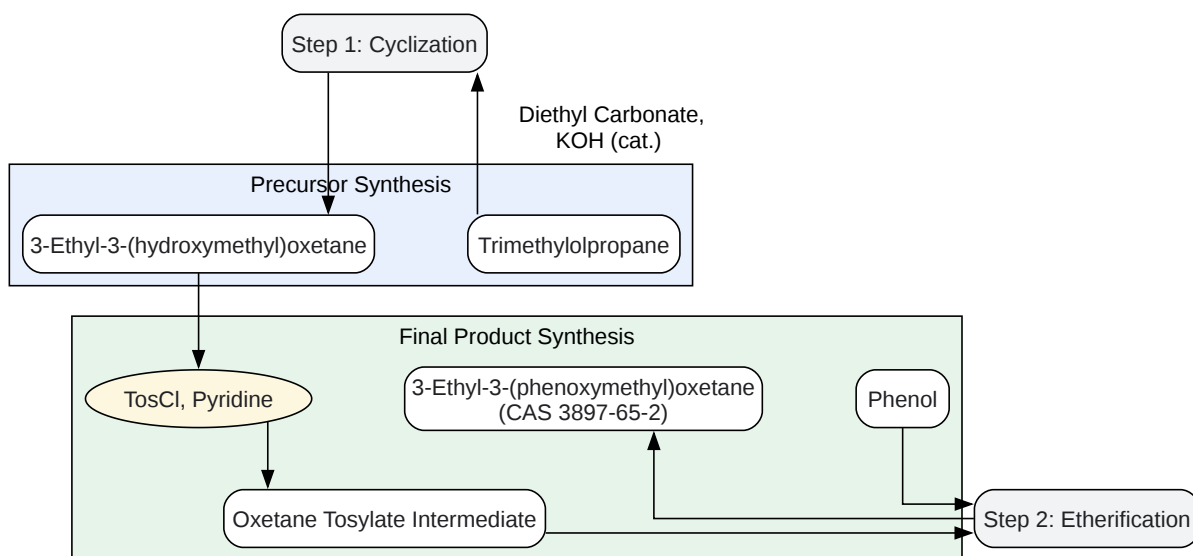
- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the ethyl group (a triplet and a quartet), the aromatic protons of the phenoxy group (multiplets in the 6.8-7.3 ppm range), and distinct signals for the three different methylene groups ($-\text{CH}_2-\text{O}-\text{Ar}$, the two non-equivalent $-\text{CH}_2-$ groups of the oxetane ring). The diastereotopic protons of the oxetane ring methylene groups would likely appear as two sets of doublets.
- ^{13}C NMR: The carbon spectrum will feature signals for the ethyl group, the quaternary carbon of the oxetane ring, the three methylene carbons, and the aromatic carbons of the phenoxy group.
- Infrared (IR) Spectroscopy: The IR spectrum serves as a powerful tool for monitoring reactions involving the oxetane ring. Key expected absorbances include C-H stretching (aliphatic and aromatic), aromatic C=C stretching (~ 1600 and 1490 cm^{-1}), and a prominent C-O-C stretching band for the ether linkages. Crucially, the characteristic absorbance of the oxetane ring itself is found around 980 cm^{-1} . The disappearance of this peak is a reliable indicator of successful ring-opening during polymerization.[\[2\]](#)
- Mass Spectrometry (MS): The mass spectrum should display a molecular ion peak (M^+) corresponding to its molecular weight of 192.25. Fragmentation patterns would likely involve cleavage of the ether bond and fragmentation of the oxetane ring.

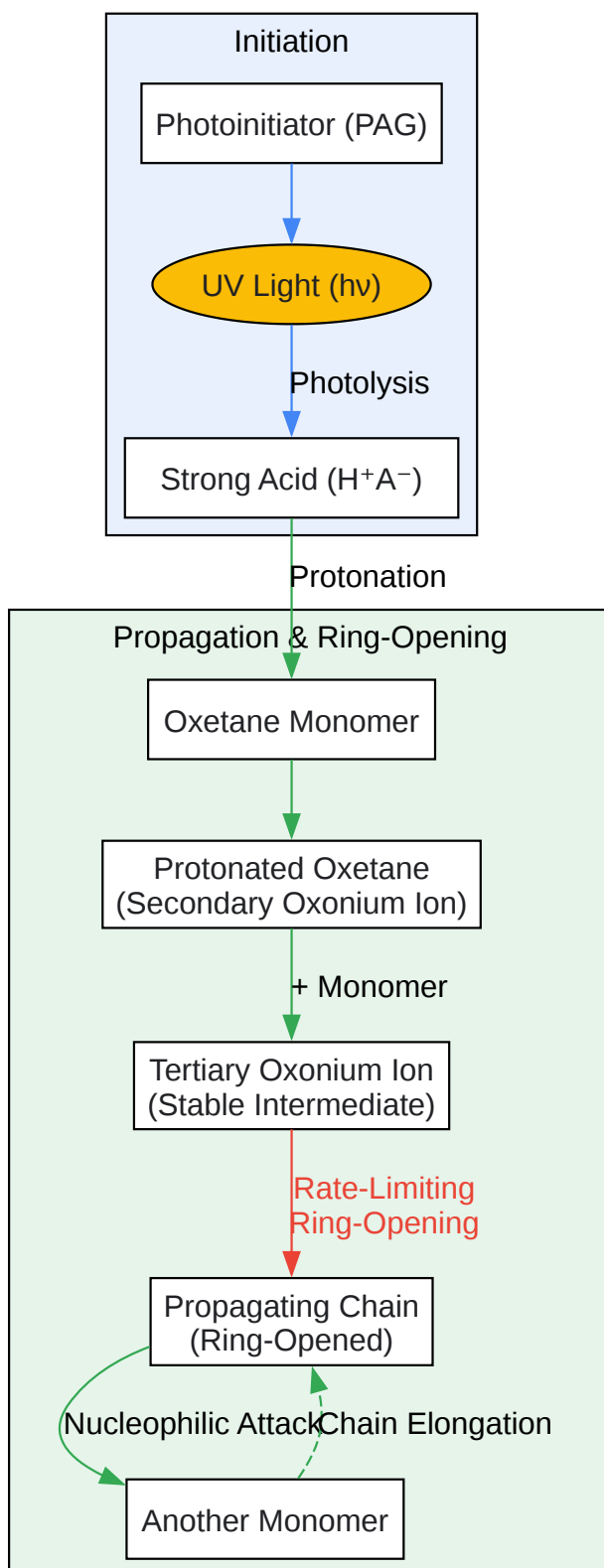
Section 2: Synthesis and Purification

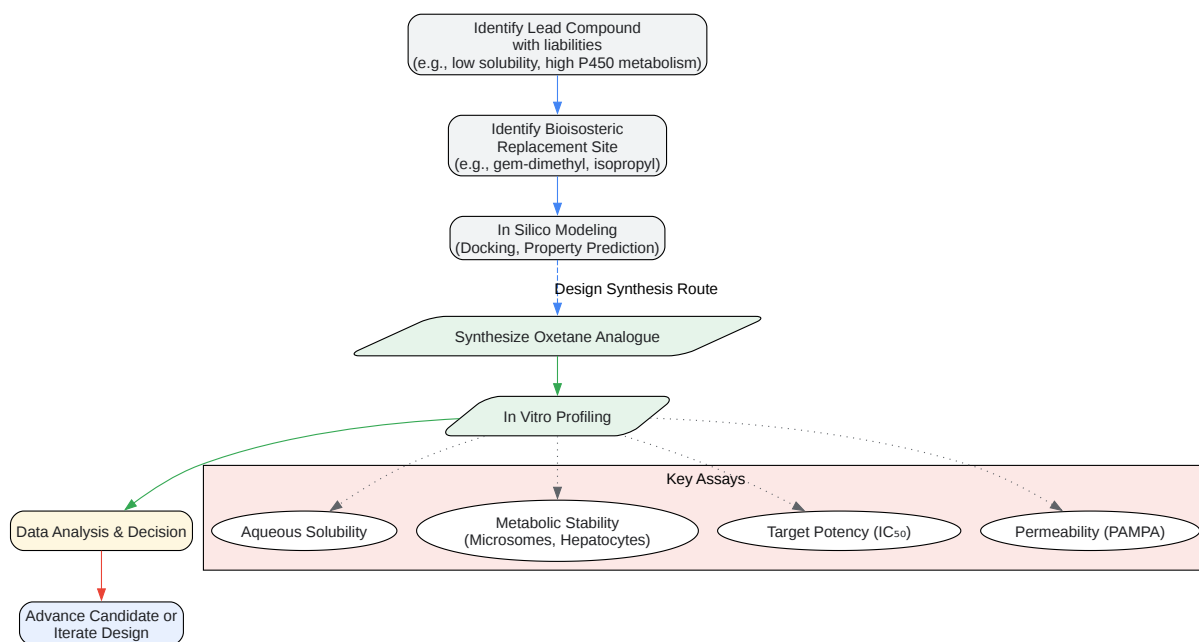
The synthesis of **3-Ethyl-3-(phenoxymethyl)oxetane** is efficiently achieved through a two-step process, beginning with the formation of the oxetane precursor followed by a classic etherification reaction.

Synthesis Workflow

The logical flow for the synthesis begins with an accessible triol, which is cyclized to form the core oxetane structure. This intermediate is then coupled with phenol to yield the final product.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Page loading... [wap.guidechem.com]
- 2. radtech.org [radtech.org]
- 3. Williamson Ether Synthesis (Chapter 116) - Name Reactions in Organic Synthesis [cambridge.org]
- 4. 3-Ethyl-3-oxetanemethanol (3047-32-3) ¹H NMR [m.chemicalbook.com]
- 5. 3-ethyl-3-(phenoxymethyl)-Oxetane | 3897-65-2 [chemicalbook.com]
- 6. 3-Ethyl-3-(phenoxymethyl)oxetane | C₁₂H₁₆O₂ | CID 21867833 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Ethyl-3-(phenoxymethyl)oxetane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1603539/docs#an-in-depth-technical-guide-to-3-ethyl-3-phenoxymethyl-oxetane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)